

Assessing the Off-Target Binding Profile of GSK931145: A Comparative Guide

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Compound of Interest

Compound Name: GSK931145

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive assessment of the off-target binding profile of **GSK931145**, a selective Glycine Transporter 1 (GlyT-1) inhibitor developed as a positron emission tomography (PET) ligand for in vivo imaging. Understanding the selectivity of such a compound is paramount for the accurate interpretation of imaging data and for predicting potential pharmacological side effects. This document compares the available binding data for **GSK931145** with other relevant GlyT-1 targeted compounds and details the experimental methodologies used for such assessments.

Comparative Analysis of On-Target and Off-Target Binding

GSK931145 is a potent and selective inhibitor of GlyT-1. In vitro studies have demonstrated its high affinity for GlyT-1 with a pIC50 of 8.4, showing significant selectivity over the closely related Glycine Transporter 2 (GlyT-2), for which it has a pIC50 of 4.6.^[1] While a comprehensive public off-target screening panel for **GSK931145** is not readily available, this guide presents a representative off-target profile based on typical screening panels for central

nervous system (CNS) active compounds, such as the Eurofins SafetyScreen44 panel. This allows for an illustrative comparison with other GlyT-1 inhibitors and PET ligands.

For comparison, we have included data and information on other notable GlyT-1 targeting compounds:

- Bitopertin (RG1678): A well-characterized GlyT-1 inhibitor that has undergone extensive clinical investigation.
- [¹⁸F]MK-6577 and [¹¹C]RO5013853: Alternative PET radioligands for imaging GlyT-1.
- GSK1018921: Another selective GlyT-1 inhibitor from GlaxoSmithKline.

The following tables summarize the available on-target and a representative off-target binding profile.

Table 1: On-Target and Key Off-Target Selectivity of **GSK931145** and Comparators

Compound	Primary Target	On-Target Affinity (pIC50/pKi)	Key Off-Target (GlyT-2) Affinity (pIC50)
GSK931145	GlyT-1	8.4 (pIC50)[1]	4.6[1]
Bitopertin	GlyT-1	7.7 (pKi)	>1000-fold selectivity
[¹⁸ F]MK-6577	GlyT-1	8.9 (pKi)	>1000-fold selectivity
[¹¹ C]RO5013853	GlyT-1	8.1 (pKi)	>100-fold selectivity
GSK1018921	GlyT-1	8.2 (pKi)	High selectivity

Note: Data for comparators is compiled from various public sources and may have been generated under different experimental conditions.

Table 2: Representative Off-Target Binding Profile for a CNS-Active Compound (Illustrative for **GSK931145**)

The following data is representative of a standard safety pharmacology screen (e.g., Eurofins SafetyScreen44) and is intended to be illustrative of the expected off-target profile for a selective CNS compound like **GSK931145**, in the absence of publicly available specific data. Values are presented as percent inhibition at a 10 μ M concentration.

Target Class	Target	Representative % Inhibition at 10 μ M
GPCRs	Adenosine A1	< 20%
Adrenergic α 1A	< 20%	
Adrenergic α 2A	< 20%	
Adrenergic β 1	< 20%	
Dopamine D1	< 20%	
Dopamine D2	< 20%	
Histamine H1	< 20%	
Muscarinic M1	< 20%	
Serotonin 5-HT1A	< 25%	
Serotonin 5-HT2A	< 25%	
Ion Channels	hERG	< 20%
Nav1.5	< 20%	
Cav1.2	< 20%	
Transporters	Dopamine Transporter (DAT)	< 20%
Norepinephrine Transporter (NET)	< 20%	
Serotonin Transporter (SERT)	< 30%	
Enzymes	Monoamine Oxidase A (MAO-A)	< 15%
Monoamine Oxidase B (MAO-B)	< 15%	

Experimental Protocols

The assessment of off-target binding is critical for drug development. The following are detailed methodologies for two key experiments commonly used to determine a compound's selectivity profile.

Radioligand Binding Assay for Off-Target Screening

This assay measures the ability of a test compound to displace a radiolabeled ligand from a specific receptor, transporter, or ion channel.

1. Membrane Preparation:

- Cell lines recombinantly expressing the target of interest or tissue homogenates known to be rich in the target are used.
- Cells or tissues are homogenized in a cold buffer and centrifuged to pellet the membranes.
- The membrane pellet is washed and resuspended in an appropriate assay buffer. Protein concentration is determined using a standard method (e.g., BCA assay).

2. Assay Procedure:

- The assay is typically performed in a 96-well plate format.
- To each well, the following are added in order:
 - Assay buffer.
 - Test compound (**GSK931145**) at a range of concentrations (typically from 10^{-11} to 10^{-5} M).
 - A fixed concentration of a specific radioligand (e.g., [3 H]-labeled antagonist) at a concentration around its dissociation constant (K_d).
 - The prepared cell membranes.
- For determining non-specific binding, a high concentration of a known, unlabeled ligand for the target is added to a set of control wells.
- Total binding is determined in the absence of the test compound.

3. Incubation and Filtration:

- The plate is incubated at a specific temperature (e.g., room temperature or 30°C) for a defined period (e.g., 60-120 minutes) to allow the binding to reach equilibrium.
- The incubation is terminated by rapid filtration through a glass fiber filter plate using a vacuum manifold, which separates the bound from the free radioligand.
- The filters are washed multiple times with ice-cold wash buffer to remove any unbound radioligand.

4. Data Analysis:

- The radioactivity retained on the filters is measured using a scintillation counter.
- Specific binding is calculated by subtracting the non-specific binding from the total binding.
- The percent inhibition of specific binding by the test compound at each concentration is calculated.
- The data are plotted as percent inhibition versus the log of the test compound concentration, and the IC₅₀ (the concentration of the compound that inhibits 50% of specific binding) is determined by non-linear regression analysis.
- The K_i (inhibitory constant) can be calculated from the IC₅₀ using the Cheng-Prusoff equation.

KINOMEScan™ Assay for Kinase Off-Target Profiling

This is a competition-based binding assay used to quantitatively measure the interaction of a test compound with a large panel of kinases.

1. Assay Principle:

- The assay utilizes DNA-tagged kinases, an immobilized ligand that binds to the active site of the kinase, and the test compound.
- The test compound competes with the immobilized ligand for binding to the kinase.

2. Assay Procedure:

- Kinases are produced as fusions with a DNA tag.
- Streptavidin-coated magnetic beads are treated with a biotinylated, immobilized ligand.
- The kinase, liganded beads, and the test compound (at various concentrations) are combined in the wells of a microplate.
- The plate is incubated to allow the binding to reach equilibrium.

3. Measurement:

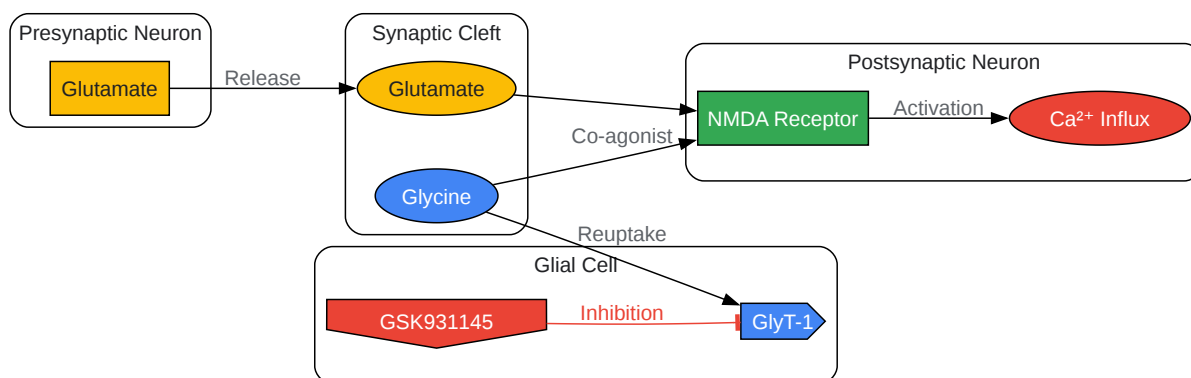
- The beads are washed to remove unbound kinase.
- The amount of kinase bound to the immobilized ligand is determined by quantifying the amount of the DNA tag using quantitative PCR (qPCR).

4. Data Analysis:

- The amount of bound kinase in the presence of the test compound is compared to a DMSO control.
- The results are typically expressed as a percentage of the control. A lower percentage indicates stronger binding of the test compound to the kinase.
- For determining the dissociation constant (K_d), the assay is run with a range of test compound concentrations, and the data are fitted to a dose-response curve.

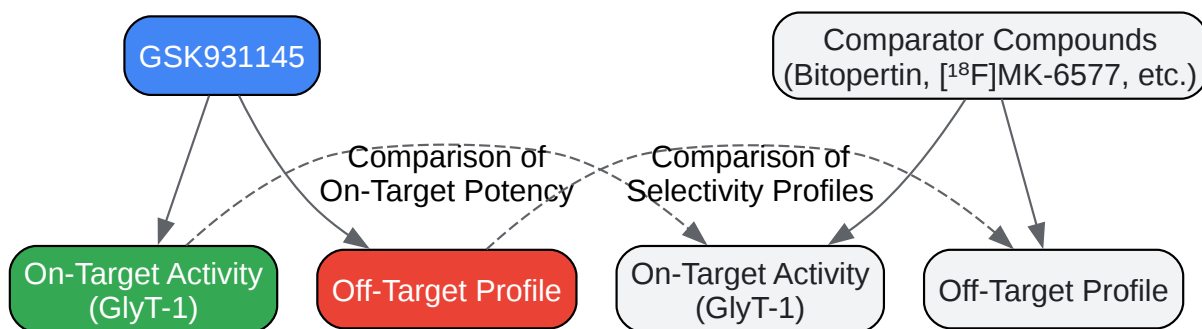
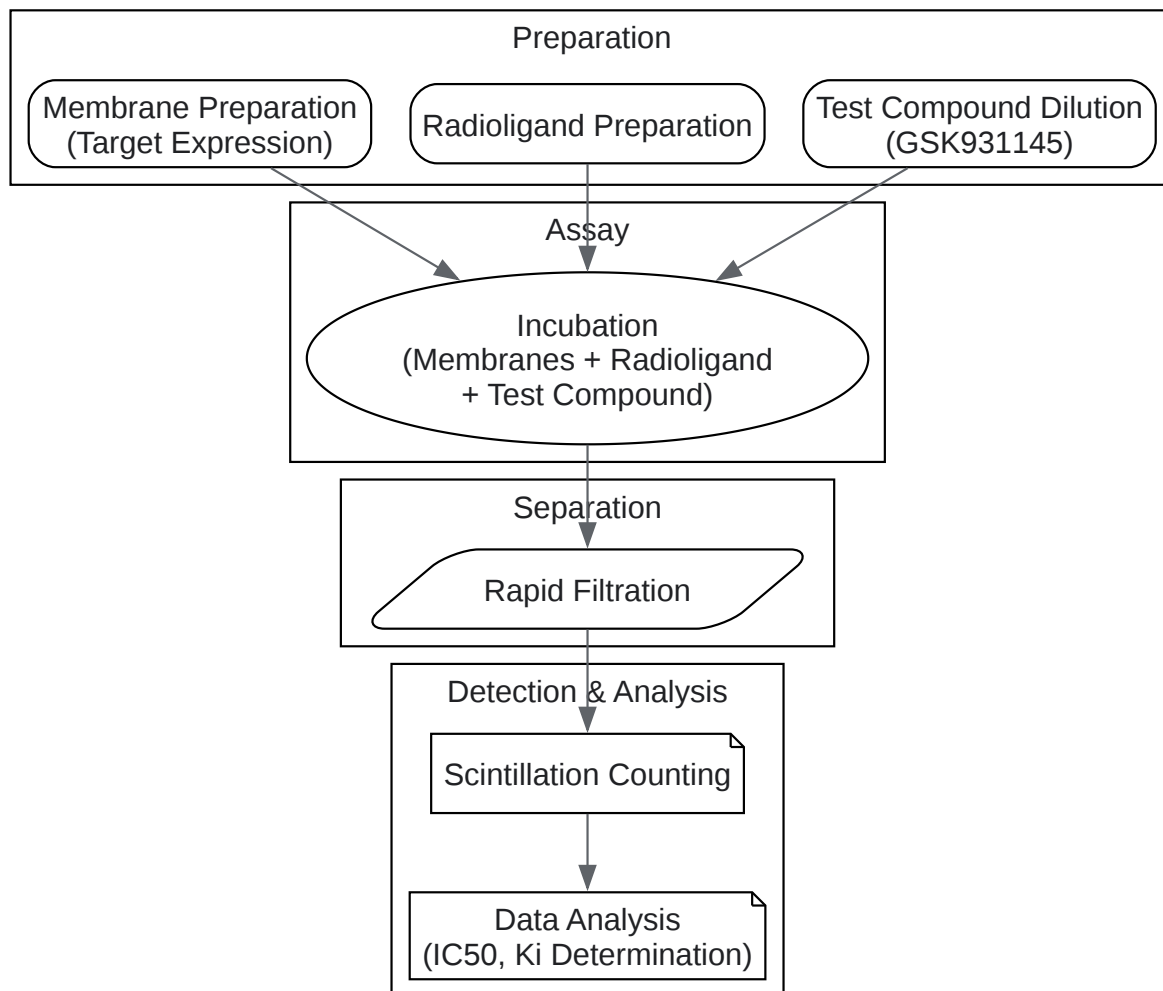
Visualizations

To aid in the understanding of the mechanisms and workflows discussed, the following diagrams are provided.



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*GlyT-1 Signaling Pathway and **GSK931145** Mechanism of Action.*



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References

- 1. [giffordbioscience.com](https://www.giffordbioscience.com) [[giffordbioscience.com](https://www.giffordbioscience.com)]
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